

An In-depth Technical Guide to Boc-Ahx-ol: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl N-(6-hydroxyhexyl)carbamate*

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Introduction

Boc-Ahx-ol, with the IUPAC name **tert-butyl N-(6-hydroxyhexyl)carbamate**, is a valuable bifunctional molecule utilized extensively in chemical synthesis and bioconjugation. Its structure incorporates a hydroxyl (-ol) group and a carbamate-protected amine, making it an ideal linker or spacer molecule in various applications, including peptide synthesis, drug development, and affinity chromatography. This guide provides a comprehensive overview of its structure, physicochemical properties, a detailed synthesis protocol, and a representative experimental workflow.

Chemical Structure and IUPAC Name

The chemical structure of Boc-Ahx-ol consists of a six-carbon hexyl chain. At one terminus, a hydroxyl group is present, and at the other, a primary amine is protected by a tert-butoxycarbonyl (Boc) group.

Structure:

IUPAC Name: **tert-butyl N-(6-hydroxyhexyl)carbamate**^[1]

Synonyms: 6-(tert-Butoxycarbonylamino)-1-hexanol, N-Boc-6-hydroxyhexylamine, Boc-Acp(6)-ol[2]

Physicochemical and Quantitative Data

The key quantitative properties of Boc-Ahx-ol are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C11H23NO3	[3]
Molecular Weight	217.31 g/mol	[1]
Appearance	Pale solid	[2]
Melting Point	36-37 °C	[2]
Boiling Point	333.8 °C at 760 mmHg	[3]
SMILES	<chem>CC(C)(C)OC(=O)NCCCCCO</chem>	[1]
InChIKey	BDLPJHZUTLGFON-UHFFFAOYSA-N	[1]
CAS Number	75937-12-1	[1]

Experimental Protocol: Synthesis of Boc-Ahx-ol

This section details the methodology for the synthesis of N-Boc-6-amino-1-hexanol (Boc-Ahx-ol).[2]

Materials:

- 6-amino-1-hexanol
- Di-tert-butyl dicarbonate (Boc anhydride)
- Methylene chloride (DCM)
- Ice bath

- Magnetic stirrer and stir bar
- Round-bottom flask
- Rotary evaporator

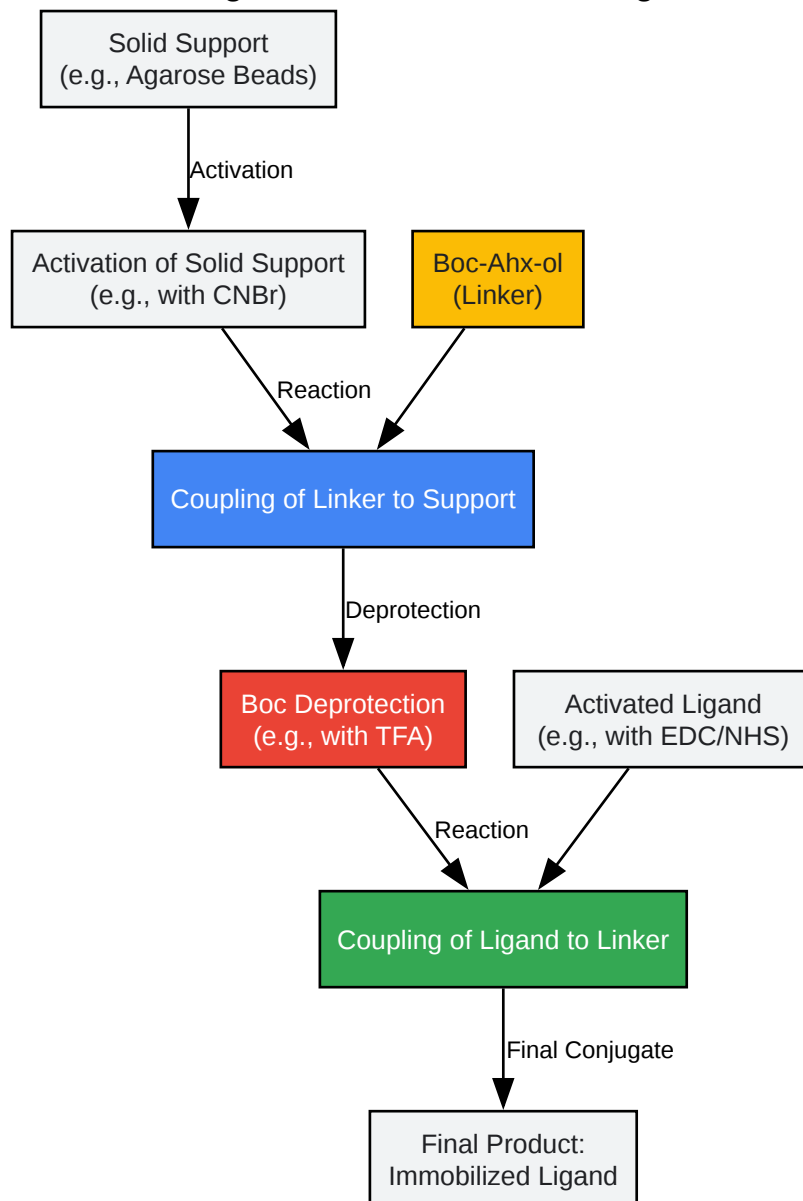
Procedure:

- A solution of 50 g (0.43 mole) of 6-amino-1-hexanol in 350 mL of methylene chloride is prepared in a round-bottom flask.
- The flask is chilled in an ice bath to 5 °C with continuous stirring.
- To the cooled solution, 98 mL (93.1 g, 0.43 mole) of di-tert-butyl dicarbonate is added over a period of 5 minutes.
- The ice bath is removed, and the reaction mixture is stirred at room temperature overnight.
- After the reaction is complete, the solvent is removed in vacuo using a rotary evaporator.
- The resulting product is a pale solid, which is the crude **tert-butyl N-(6-hydroxyhexyl)carbamate**.

Application Workflow: Use of Boc-Ahx-ol as a Linker for Solid-Phase Synthesis

Boc-Ahx-ol is frequently employed as a linker to attach molecules to a solid support for applications like solid-phase peptide synthesis or affinity chromatography. The following diagram illustrates a typical workflow for immobilizing a ligand using Boc-Ahx-ol as a spacer.

Workflow for Ligand Immobilization using Boc-Ahx-ol



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Workflow for ligand immobilization.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-Ahx-ol: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028197#boc-ahx-ol-structure-and-iupac-name]

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